

Application Notes and Protocols for Water Sample Collection for Neon Analysis

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Compound of Interest

Compound Name: Neon-water
CAS No.: 213474-04-5
Cat. No.: B14242312

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Introduction

Neon (Ne) and its isotopes are powerful tracers used in various scientific fields, including groundwater dating, paleoclimate reconstruction, and studies of fluid migration.^{[1][2]} The accuracy of neon analysis is critically dependent on the integrity of the water sample, which necessitates meticulous collection procedures to prevent atmospheric contamination and preserve the dissolved gas concentrations.^{[1][3][4]} These application notes provide a detailed, step-by-step guide for collecting water samples suitable for high-precision neon analysis.

Quantitative Data for Sample Collection

Proper sample collection requires adherence to specific quantitative parameters to ensure the viability of the sample for neon analysis. The following table summarizes the key quantitative data for collecting water samples.

Parameter	Specification	Rationale	Source(s)
Sample Containers	3/8-inch diameter, 30-inch length copper tubes	Inert material, allows for a vacuum-tight seal to prevent gas exchange.	[5][6]
500cc safety-coated glass bottles with polycone seals	Suitable for larger volume samples, particularly for tritium analysis which can be complementary to neon studies.	[5]	
20L evacuated propane gas bottles	Used for collecting large volume samples, especially from groundwater.	[3]	
Sample Volume	Approximately 40 cc (in copper tubes)	Sufficient for standard noble gas analysis, including neon isotopes.	[5]
500 cc (in glass bottles)	Required for tritium determination by the helium-3 ingrowth method.	[5]	
18 L (in propane bottles)	Provides a large enough sample for efficient degassing and analysis of radioactive noble gases.	[3]	
Headspace	No headspace in copper tubes; a few cc in glass bottles	Minimizes gas exchange and partitioning. A small headspace in glass bottles prevents	[4][5]

		breakage due to thermal expansion.	
Replicates	Samples should be collected in duplicate	Ensures sufficient sample volume for analysis and provides a backup in case of leakage or contamination.	[5]
Back Pressure	Approximately 1 atmosphere (14 psi) or greater	Prevents the formation of gas bubbles as water is brought to the surface from depth.	[5]
Flow Rate	~500 mL per minute	A controlled flow rate helps to prevent bubble formation and ensures proper flushing of the sample line.	[6]

Experimental Protocol: Water Sample Collection Using Copper Tubes

This protocol details the methodology for collecting water samples for neon analysis using the widely accepted copper tube method. This technique is designed to minimize atmospheric contamination and sample degassing.

Materials:

- Copper sample tubes (3/8-inch diameter, 30-inch length) with clamps and aluminum channel holder
- Submersible pump or other suitable sampling pump
- Tygon or other clear, flexible tubing

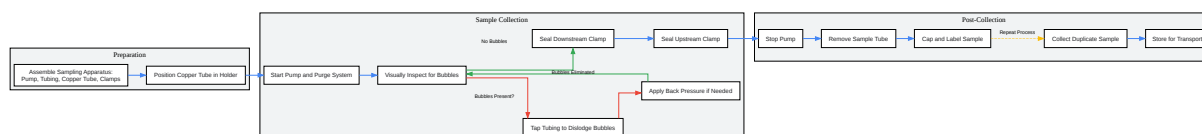
- Back-pressure valve
- Wrenches for clamps
- Plastic caps filled with water
- Labeling materials (permanent marker and clear tape)

Procedure:

- System Setup:
 - Place the copper tube in the aluminum channel holder and loosely attach the clamps.
 - Connect the sampling pump to the upstream end of the copper tube using clear flexible tubing.
 - Attach a separate piece of clear tubing with a back-pressure valve to the downstream end of the copper tube.[\[5\]](#)
- Purging the System:
 - Begin pumping water through the entire system.
 - Purge several liters of water to completely flush the tubing and the copper tube, ensuring that any air is removed.[\[4\]](#)
 - Orient the copper tube at an approximately 45-degree angle with the outlet elevated to help flush any bubbles.[\[5\]](#)
- Bubble Removal:
 - While the water is flowing, visually inspect the clear tubing for any air bubbles.[\[4\]](#)
 - Gently tap the entire length of the copper tube and associated fittings with a wrench to dislodge any trapped bubbles.[\[4\]](#)[\[5\]](#)

- If bubbles are present, gradually close the back-pressure valve to increase the pressure within the system until the bubbles disappear.^[5] Caution: If bubbles cannot be eliminated, the sample may not be suitable for analysis.^[4]
- Sample Collection and Sealing:
 - Once the system is free of bubbles, securely tighten the nuts on the downstream clamp using a wrench to create a cold-weld seal on the copper tube.
 - Immediately after sealing the downstream end, tighten the upstream clamp to seal the sample within the copper tube. The clamps should make contact at the outer ends.^[5]
- Post-Sampling:
 - Stop the pump.
 - Remove the sealed copper tube from the holder.
 - Ensure the ends of the copper tube are filled with water and place water-filled plastic caps over the clamped ends to minimize any potential leakage.^[4]
 - Carefully label the sample tube with a unique identifier, date, and location using a permanent marker, and cover the label with clear tape.^[4]
 - Collect a duplicate sample by repeating steps 1-5.^[5]

Experimental Workflow Diagram



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References

- 1. eawag.ch [eawag.ch]
- 2. goldschmidtabstracts.info [goldschmidtabstracts.info]
- 3. adelaide.edu.au [adelaide.edu.au]
- 4. noblegaslab.utah.edu [noblegaslab.utah.edu]
- 5. USGS Groundwater Dating Lab [water.usgs.gov]
- 6. usgs.gov [usgs.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Water Sample Collection for Neon Analysis]. BenchChem, [2026]. [Online PDF]. Available at:

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